

# Application Notes and Protocols for TSR-011 in In Vitro Experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tsr-011

Cat. No.: B606013

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**TSR-011**, also known as Belizatinib, is a potent, orally available small molecule inhibitor of Anaplastic Lymphoma Kinase (ALK) and Tropomyosin Receptor Kinases (TRK) A, B, and C.[1] Dysregulation of these receptor tyrosine kinases through mutations, amplifications, or chromosomal rearrangements is a known driver in various cancers, including non-small cell lung cancer (NSCLC), neuroblastoma, and anaplastic large cell lymphoma.[2] **TSR-011** has demonstrated the ability to disrupt ALK- and TRK-mediated signaling pathways, leading to the inhibition of tumor cell growth.[3][4] These application notes provide detailed information on the solubility of **TSR-011** and protocols for its use in fundamental in vitro experiments to assess its efficacy and mechanism of action.

## Data Presentation

### Solubility of TSR-011

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL	High solubility reported by multiple suppliers.
Ethanol	Soluble	
Water	Insoluble	
Cell Culture Media	Low	Direct dissolution in aqueous media is challenging. It is recommended to first prepare a concentrated stock in DMSO.

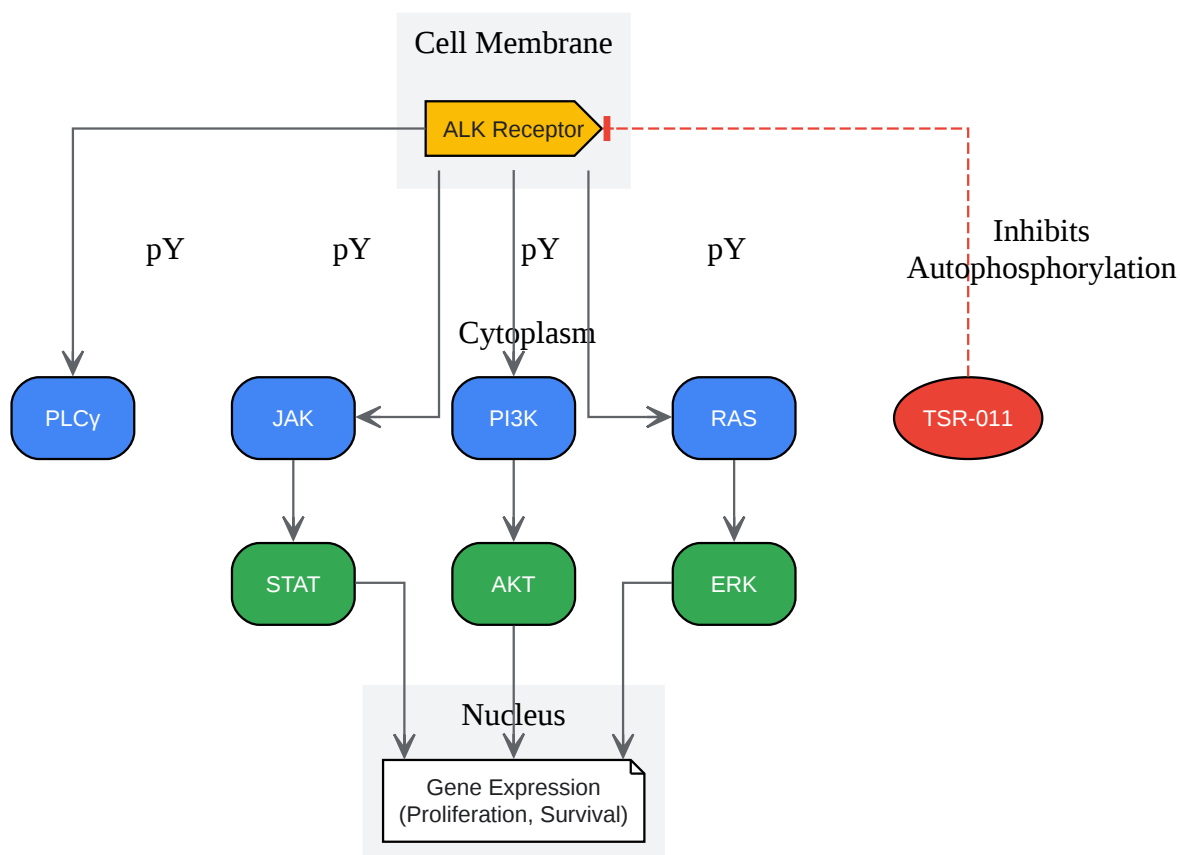
## In Vitro Efficacy of TSR-011

Assay Type	Cell Line	Target	IC <sub>50</sub>	Reference
Kinase Assay	Recombinant	Wild-type ALK	0.7 nM	<a href="#">[1]</a>
Kinase Assay	Recombinant	TRKA, TRKB, TRKC	< 3 nM	<a href="#">[5]</a>

## Signaling Pathways

The primary targets of **TSR-011** are the ALK and TRK receptor tyrosine kinases. Upon activation by their respective ligands or due to oncogenic fusions, these receptors autophosphorylate and trigger a cascade of downstream signaling events that promote cell proliferation, survival, and differentiation. **TSR-011** inhibits this initial phosphorylation step, thereby blocking these downstream pathways.

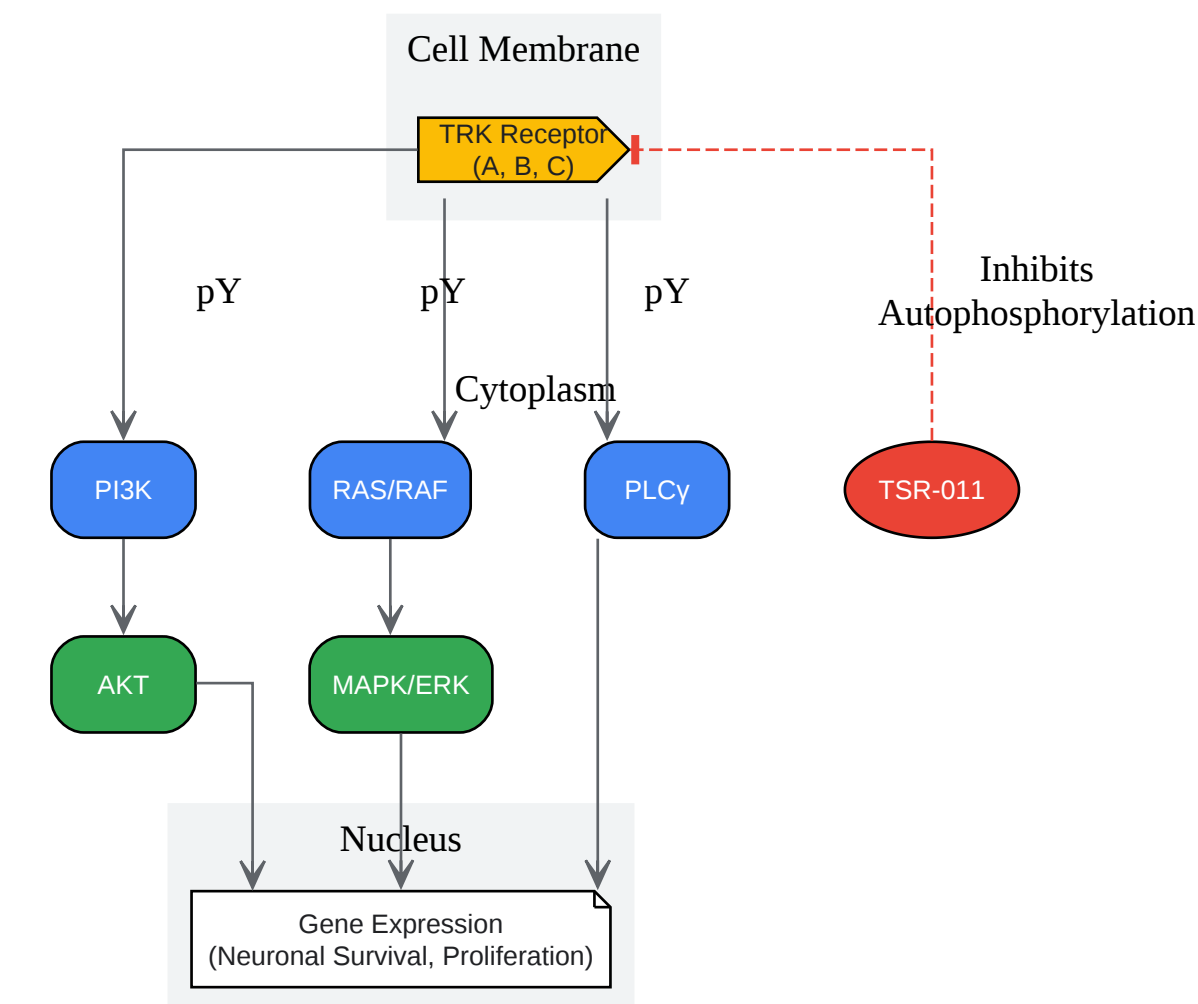
## ALK Signaling Pathway Inhibition by TSR-011



[Click to download full resolution via product page](#)

Caption: Inhibition of ALK signaling by **TSR-011**.

## TRK Signaling Pathway Inhibition by TSR-011



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. alkpositive.org [alkpositive.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for TSR-011 in In Vitro Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606013#tsr-011-solubility-and-preparation-for-in-vitro-experiments\]](https://www.benchchem.com/product/b606013#tsr-011-solubility-and-preparation-for-in-vitro-experiments)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)